

# Essential Safety and Operational Guide for Handling 1-Bromo-2,5-dimethoxybenzene

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## Compound of Interest

Compound Name: **1-Bromo-2,5-dimethoxybenzene**

Cat. No.: **B144562**

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For laboratory researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents like **1-Bromo-2,5-dimethoxybenzene** are critical for ensuring both personal safety and environmental protection. This guide provides immediate, essential safety protocols and logistical plans for the operational use and disposal of this compound.

## Chemical and Physical Properties

A summary of the key quantitative data for **1-Bromo-2,5-dimethoxybenzene** is provided in the table below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO <sub>2</sub>
Molecular Weight	217.06 g/mol
Appearance	Solid
Boiling Point	130-131 °C at 10 mmHg <a href="#">[1]</a>
Density	1.445 g/mL at 25 °C <a href="#">[1]</a>
Flash Point	113 °C (235.4 °F) - closed cup <a href="#">[1]</a>
Storage Class	10 - Combustible liquids
Water Hazard Class (WGK)	3 (highly hazardous to water) <a href="#">[1]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Bromo-2,5-dimethoxybenzene** is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

### Required Personal Protective Equipment:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[5\]](#)[\[6\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[\[1\]](#)[\[2\]](#) Always inspect gloves for signs of degradation or puncture before use.
- Respiratory Protection: In poorly ventilated areas or when generating dust, a NIOSH-approved respirator with a suitable filter (e.g., type ABEK (EN14387) respirator filter or a dust mask type N95) should be used.[\[1\]](#)
- Skin and Body Protection: A lab coat or overalls should be worn to prevent skin contact.[\[2\]](#)[\[7\]](#) In cases of potential splashing, a PVC apron is also recommended.[\[7\]](#)

## Operational Plan: Step-by-Step Handling and Storage Procedures

To minimize exposure and ensure safe handling, the following procedures should be strictly followed:

- Preparation: Before handling, ensure that an eyewash station and a safety shower are readily accessible.[5][6] The work area, preferably a chemical fume hood, must be well-ventilated.[2][5][7]
- Handling: Avoid all personal contact with the chemical, including inhalation of dust or fumes. [2][7] Do not eat, drink, or smoke in the handling area.[2]
- Storage: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[2][5][7] Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5][7]
- Spill Management: In the event of a spill, immediately evacuate the area. Wearing the appropriate PPE, contain the spill with an inert absorbent material.[8] Avoid generating dust. [2][7] Collect the spilled material and place it in a sealed, labeled container for disposal.[2]

## Disposal Plan: Step-by-Step Waste Management

Proper disposal is crucial to prevent environmental contamination.

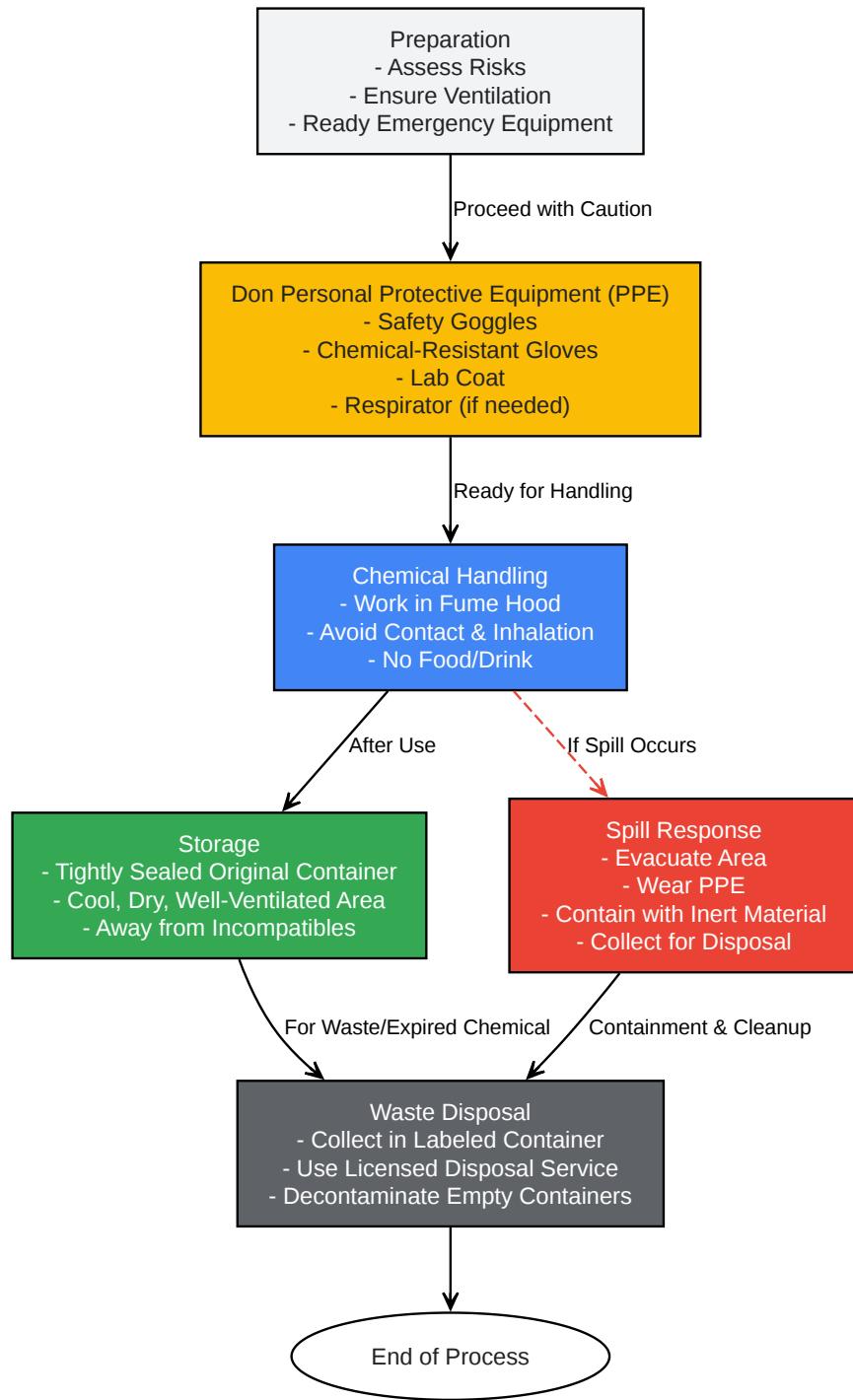
- Waste Collection: Collect all surplus and non-recyclable **1-Bromo-2,5-dimethoxybenzene** and any contaminated materials (e.g., gloves, absorbent pads) in a dedicated, properly labeled, and sealed hazardous waste container.[8]
- Professional Disposal: The primary and recommended method for disposal is through a licensed professional waste disposal service.[8][9] Do not dispose of this chemical down the drain or in regular trash.[8][9]
- Container Decontamination: Decontaminate empty containers before disposal.[7] Observe all label safeguards until containers are cleaned and destroyed.[7]

## Emergency First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#) Seek immediate medical attention.[\[5\]\[7\]](#)
- Skin Contact: Immediately remove all contaminated clothing and flush skin with plenty of running water.[\[7\]](#) If skin irritation occurs, seek medical attention.[\[5\]](#)
- Inhalation: Remove the individual from the area of exposure to fresh air.[\[5\]](#) If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[5\]](#)  
[\[10\]](#)
- Ingestion: Do NOT induce vomiting.[\[5\]](#) If the person is conscious, give a glass of water.[\[2\]](#) Seek immediate medical attention.

**Workflow for Safe Handling of 1-Bromo-2,5-dimethoxybenzene**

## Safe Handling Workflow for 1-Bromo-2,5-dimethoxybenzene

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **1-Bromo-2,5-dimethoxybenzene**.

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